

Discovery and Synthesis of CD39-IN-1: A Technical Guide

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Compound of Interest

Compound Name: *NTPDase-IN-1*

Cat. No.: *B15604520*

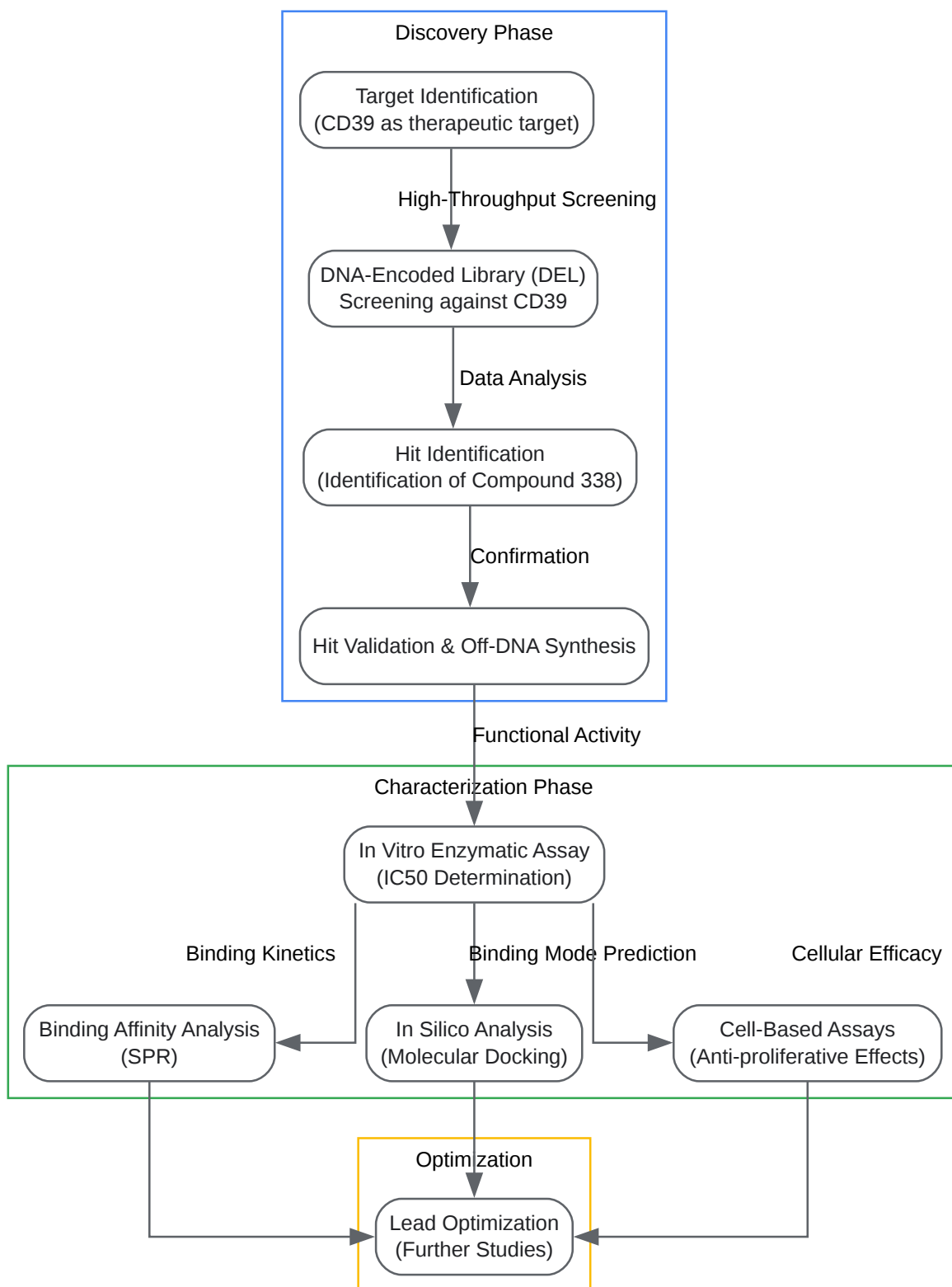
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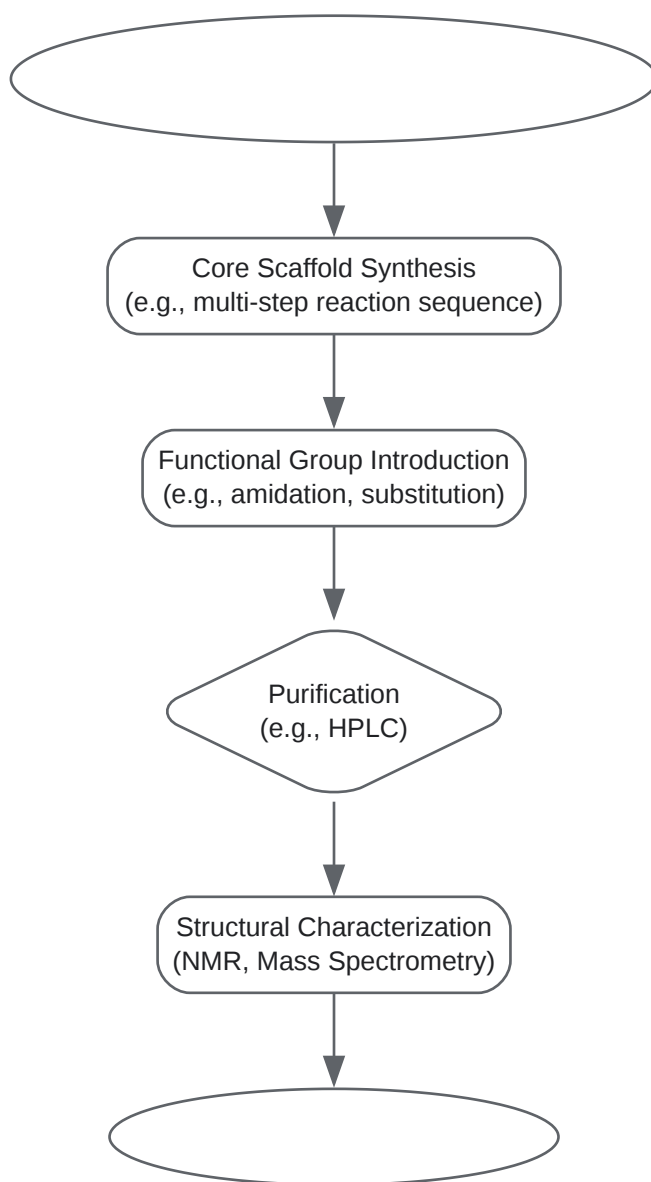
Executive Summary: Ectonucleoside triphosphate diphosphohydrolase-1 (NTPDase1), also known as CD39, is a critical enzyme in the purinergic signaling pathway, regulating the balance between pro-inflammatory extracellular ATP and immunosuppressive adenosine. Its role in immune evasion has made it a prime target for cancer immunotherapy. This technical guide details the discovery and synthesis of CD39-IN-1 (also designated as compound 338), a novel and potent small-molecule inhibitor of CD39. This document provides an in-depth overview of the discovery process, a plausible synthetic route, mechanism of action, and the experimental protocols utilized in its characterization, designed for researchers, scientists, and drug development professionals.

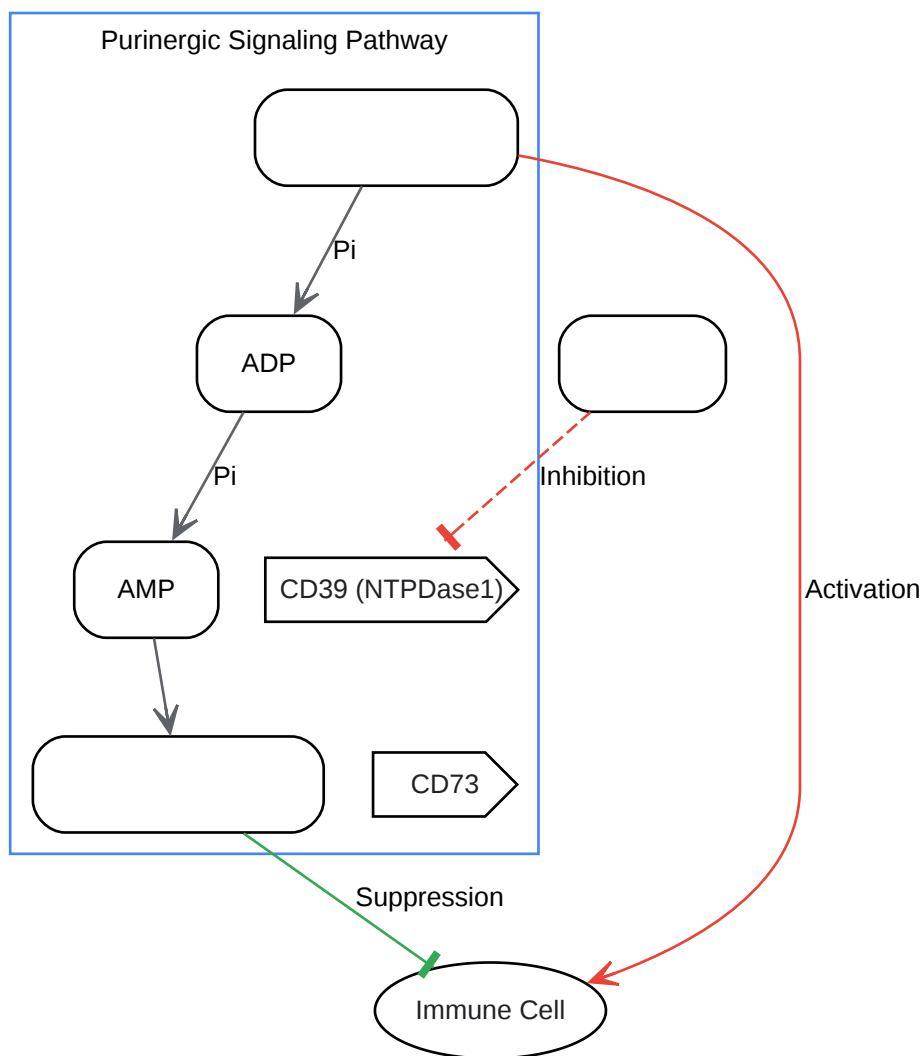
Discovery of CD39-IN-1 (Compound 338)

CD39-IN-1 was identified through a high-throughput screening method known as DNA-Encoded Library (DEL) technology.^{[1][2]} This cutting-edge approach allows for the rapid screening of billions of molecules against a target protein to identify potential binders. The discovery process for CD39-IN-1 followed a structured workflow, from initial screening to hit validation and characterization.

Diagram: Drug Discovery Workflow for CD39-IN-1







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References

- 1. Discovery of a novel CD39 inhibitor by DNA-encoded library screening - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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